Application Notes and Protocols for Okadaic Acid Potassium Salt

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Compound of Interest	
Compound Name:	*Okadaic acid potassium salt*
CAS No.:	*155751-72-7*
Cat. No.:	*B585471*

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Introduction and Applications

Okadaic Acid (OA) is a potent and selective inhibitor of serine/threonine protein phosphatases, primarily targeting Protein Phosphatase 2A (PP2A) with an IC50 of approximately 0.1 nM and Protein Phosphatase 1 (PP1) with an IC50 between 10-20 nM.[1][2] It exhibits significantly less activity against other phosphatases like PP2B and PP2C.[2][3] Originally isolated from marine sponges of the genus Halichondria, this polyether toxin is a valuable tool for studying cellular processes regulated by reversible protein phosphorylation.[4]

The potassium salt of Okadaic Acid is a water-soluble analog, which facilitates its use in aqueous buffer systems.[5] Its ability to readily permeate cell membranes allows for its use as a chemical probe in various in vitro and in vivo studies.[4] Key research applications include the investigation of tumor promotion, apoptosis, nitric oxide metabolism, and neurodegeneration, particularly in the context of Alzheimer's disease where it is used to induce hyperphosphorylation of tau protein.[3][6] It is also widely used to trigger the activation of signaling cascades like the Hippo pathway.[7]

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Quantitative Data Summary

The following table summarizes the key quantitative data for **Okadaic Acid potassium salt**.

Property	Value	Reference(s)
CAS Number	155751-72-7	[4]
Molecular Formula	$C_{44}H_{67}O_{13}·K$	[4]
Molecular Weight	843.09 g/mol	[4]
Appearance	White to off-white solid/powder	[5]
Purity (HPLC)	≥90-95%	[3][5]
Solubility (Max Conc.)	DMSO: 20 mg/mL	
Ethanol: 20 mg/mL		
Water: 1 mg/mL		
Also soluble in Methanol, Acetone, Chloroform	[5]	
Storage (Solid)	-20°C, desiccated, protected from light	[2][4][8]
Storage (Solution)	-20°C in aliquots	[1][8]
Solution Stability	Up to 1 month at -20°C. Use within 1 week for optimal potency.	[1][2]

Safety Precautions

Okadaic Acid and its salts are classified as toxic substances. Adherence to strict safety protocols is mandatory.

- Hazard Identification: Toxic if swallowed, in contact with skin, or if inhaled.[9] Causes skin irritation. It is also a suspected tumor promoter.[10]

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- Personal Protective Equipment (PPE): Always wear a lab coat, nitrile gloves (minimum 0.11 mm thickness), and chemical safety goggles when handling the compound.[8][11]
- Handling: Handle only inside a certified chemical fume hood to avoid inhalation of the powder.[11] Avoid generating dust. Wash hands thoroughly after handling.[9]
- Disposal: Dispose of waste material in accordance with national and local regulations for toxic chemicals.[9] Do not release into the environment.[11]

Experimental Protocol: Preparation of a 1 mM Stock Solution

This protocol provides a method for preparing a 1 mM stock solution of **Okadaic acid potassium salt** in DMSO. The solvent can be substituted based on experimental needs and solubility limits (see Table above).

4.1 Materials

- **Okadaic acid potassium salt** (lyophilized powder)
- Anhydrous, sterile Dimethyl sulfoxide (DMSO)
- Calibrated micropipettes and sterile, filtered pipette tips
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Vortex mixer

4.2 Procedure

- Pre-equilibration: Before opening, allow the vial of lyophilized **Okadaic acid potassium salt** to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture on the compound.
- Mass Calculation (if not pre-aliquoted): If starting from a specific mass, use the following formula to determine the required solvent volume:

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- Volume (µL) = [Mass (µg) / Molecular Weight (g/mol)] * 1000
- Example: For 50 µg of **Okadaic acid potassium salt** (MW = 843.09):
- Volume (µL) = [50 / 843.09] * 1000 ≈ 59.3 µL of DMSO for a 1 mM solution.

- Reconstitution:
  - Carefully open the vial inside a chemical fume hood.
  - Using a calibrated micropipette, add the calculated volume of sterile DMSO to the vial. For a pre-aliquoted 25 µg vial, adding 31.1 µL of DMSO will yield a 1 mM stock solution.[2]
  - Tightly cap the vial.
- Dissolution: Vortex the solution gently for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no particulates are present.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into smaller, single-use aliquots in sterile, low-binding microcentrifuge tubes or cryovials.[2]
- Storage: Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store immediately at -20°C, protected from light.[1][8]

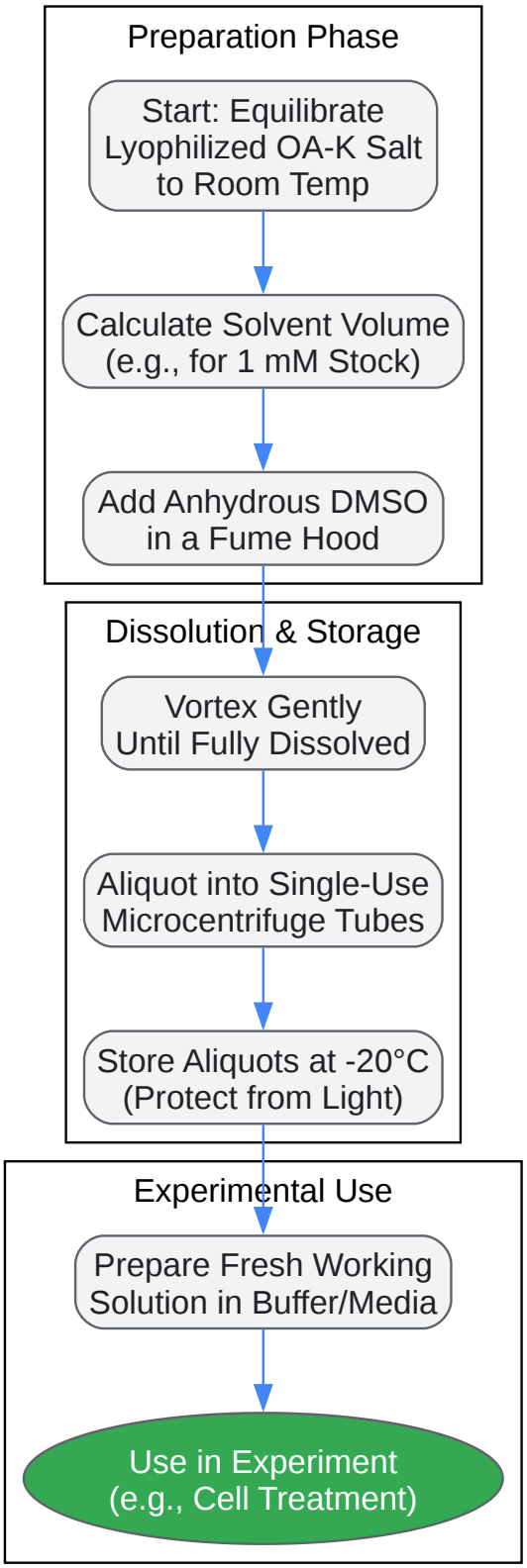
4.3 Working Solutions

- Prepare fresh working solutions for each experiment by diluting the stock solution in the appropriate cell culture medium or experimental buffer.
- Typical working concentrations range from 10 nM to 1000 nM for cell-based assays, with incubation times of 15-60 minutes, though these should be optimized for your specific system.[2]

Visualizations

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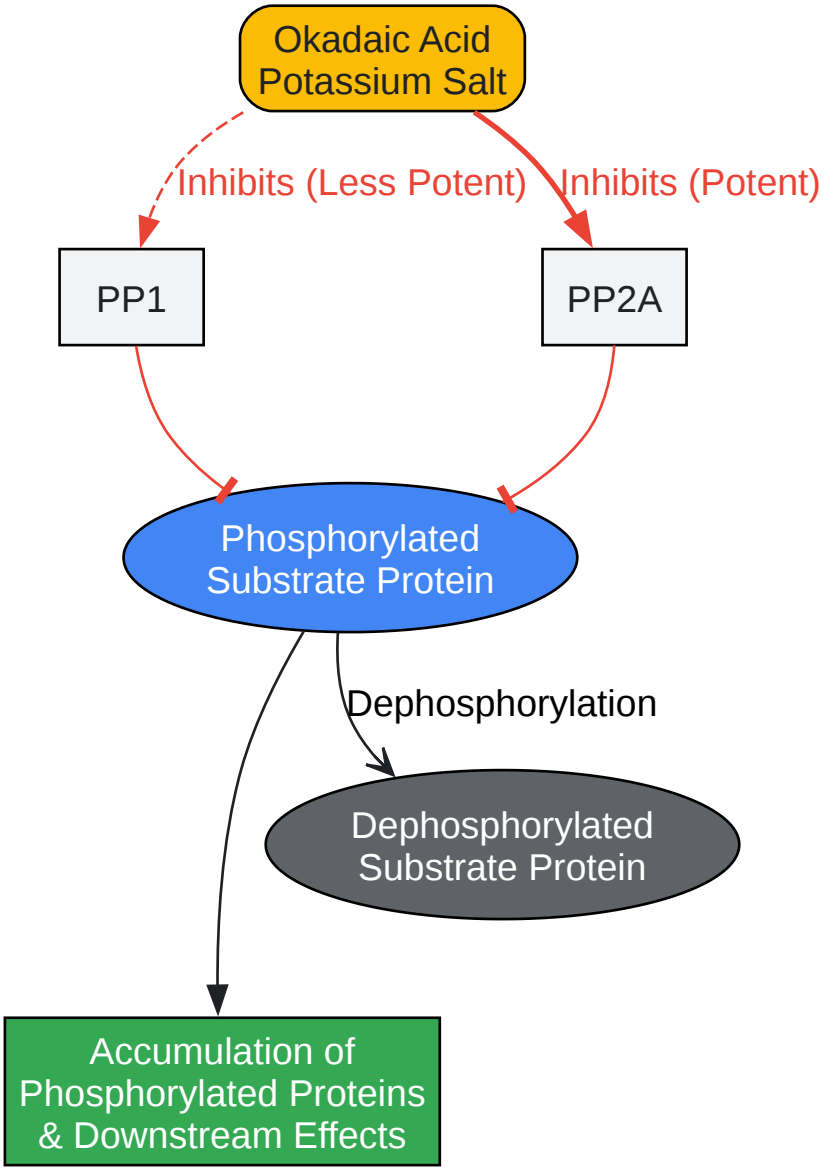
The following diagrams illustrate the experimental workflow and the mechanism of action of Okadaic Acid.



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Caption: Workflow for **Okadaic Acid Potassium Salt** Stock Solution Preparation.



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Caption: Mechanism of Action of Okadaic Acid via Phosphatase Inhibition.

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